

Carnosol Biological Activity & Experimental Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Isorosmanol

CAS No.: 93780-80-4

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| Activity | Observed Effect / Mechanism | Experimental Models (In Vitro/In Vivo) | Key Quantitative Data |
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| **Antioxidant** | Scavenges peroxy radicals, inhibits lipid peroxidation, activates Antioxidant Response Element (ARE) [1] [2]. | Mouse liver microsomes, lipid systems, chemical assays (DPPH, LDL oxidation) [2]. | - Inhibits lipid oxidation; protective effect comparable to tocopherol [1].

- Intraperitoneal admin (100-400 mg/kg) in rats increased GST activity 1.6-1.9 fold [2]. | | **Anti-inflammatory** | Inhibits NF- κ B, MAPK pathways; reduces NO production; inhibits 5-lipoxygenase; blocks COX-2 expression [2] [3] [4]. | RAW 264.7 macrophages (LPS-stimulated), polymorphonuclear leukocytes [2]. | - IC50 of 9.4 μ M for reducing LPS-stimulated NO production [2].
- Rosemary extracts with carnosol: IC50 for nitrite production inhibition 3.46-5.53 μ g/mL [4]. | | **Anti-cancer** | Induces apoptosis, cell cycle arrest; targets PI3K/Akt, AMPK/mTOR, androgen/estrogen receptors; inhibits chemotaxis and motility [2] [4]. | Prostate (PC3), breast (MCF-7, MDA-MB-231), skin, leukemia, colon cancer cell lines [2] [4]. | - Inhibited DMBA-induced rat mammary tumorigenesis; reduced tumor incidence by 65% [5].
- Dosedependently induced G2 cell cycle arrest in PC3 prostate cancer cells [2]. | | **Bone Formation (Osteogenic)** | Stimulates osteoblast differentiation via BMP signaling; suppresses adipogenesis [6]. | Mouse bone marrow-derived mesenchymal stem cells (mBMSCs) [6]. | - Increased alkaline phosphatase activity and matrix mineralization [6].
- Osteogenic effect abolished by BMPRI inhibitor LDN-193189 [6]. | | **Neuro-inflammatory / Autoimmune** | Suppresses Th17 cell differentiation; inhibits STAT3 phosphorylation; modulates

- microglia [3]. | Mouse model of Experimental Autoimmune Encephalomyelitis (EAE) [3]. | - 50 mg/kg/day treatment alleviated clinical EAE score, reduced CNS inflammation and demyelination [3].
- Inhibited IL-17 production [3]. |

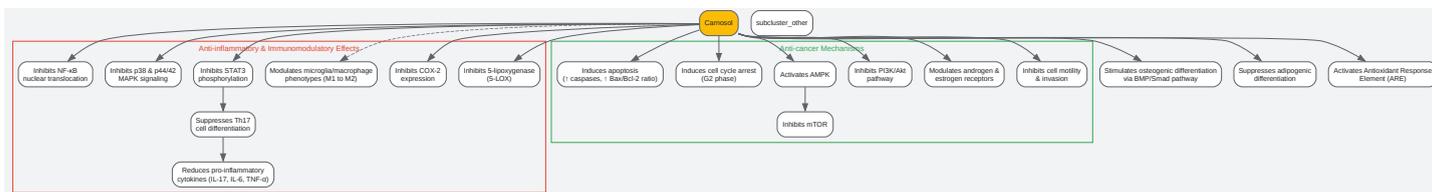
Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here are the methodologies from key studies:

- **Anti-inflammatory activity in RAW 264.7 cells** [2] [4]: Cells were stimulated with LPS to induce inflammation. Nitric oxide production was measured using the Griess assay to determine nitrite concentration. Cell viability was assessed concurrently using MTT or similar assays to ensure effects were not due to cytotoxicity.
- **Anti-cancer activity in prostate cancer cells** [2]: PC3 cells were treated with carnosol. Cell cycle analysis was performed via flow cytometry. Changes in signaling pathways (PI3K/Akt, AMPK) and apoptotic proteins were analyzed by western blotting and antibody arrays.
- **Osteogenic differentiation in stem cells** [6]: Mouse bone marrow-derived mesenchymal stem cells (mBMSCs) were cultured in osteogenic induction medium with carnosol. Alkaline phosphatase (ALP) activity was quantified using p-nitrophenyl phosphate, and matrix mineralization was assessed by Alizarin Red S staining. The role of BMP signaling was confirmed using the inhibitor LDN-193189.
- **In vivo model for Multiple Sclerosis** [3]: EAE was induced in C57BL/6 mice using MOG35–55 peptide. Carnosol (50 mg/kg/day) was administered via intraperitoneal injection. Clinical scores were assessed daily, and at endpoint, spinal cords were analyzed for inflammation (H&E staining) and demyelination (LFB staining). Immune cell infiltration and cytokine production were evaluated by flow cytometry and ELISA.

Carnosol Signaling Pathways

The following diagram synthesizes the primary molecular mechanisms and signaling pathways of carnosol identified across the studies, illustrating how it targets multiple pathways involved in inflammation, cancer, and cell differentiation.



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Research Gaps and Future Directions

The available data clearly establishes carnosol as a multi-target agent, but several gaps remain for a complete comparison with **isorosmanol**.

- **Limited Data on Isorosmanol:** The provided search results contained no specific biological activity data for **isorosmanol**, preventing a direct, detailed comparison.
- **Need for Side-by-Side Studies:** Future research should involve direct comparative studies of carnosol and **isorosmanol** conducted under identical experimental conditions to evaluate their relative potency, efficacy, and mechanisms of action.
- **Clinical Data:** Currently, the research is confined to pre-clinical models (in vitro and in vivo). No clinical trial data is available for either compound, which is a crucial step for therapeutic development [2] [5].

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To cite this document: Smolecule. [Carnosol Biological Activity & Experimental Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1921399#isorosmanol-vs-carnosol-biological-activity>]

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